

# 1-Nitrocyclohexene: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 1-Nitrocyclohexene

Cat. No.: B1209902

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This technical guide provides an in-depth overview of **1-Nitrocyclohexene**, a versatile intermediate in organic synthesis.<sup>[1][2]</sup> Aimed at researchers, scientists, and professionals in drug development, this document details the compound's identifiers, properties, and key experimental protocols.

## Core Identifiers and Chemical Properties

**1-Nitrocyclohexene** is an organic compound characterized by a nitro group attached to a cyclohexene ring.<sup>[2]</sup> It is typically a colorless to pale yellow liquid with a distinct odor.<sup>[2]</sup> The presence of both a double bond and an electron-withdrawing nitro group contributes to its reactivity, making it a valuable building block in the synthesis of more complex molecules.<sup>[1][2]</sup>

Table 1: Chemical Identifiers of **1-Nitrocyclohexene**

Identifier	Value
CAS Number	2562-37-0[1][2][3][4][5][6]
IUPAC Name	1-nitrocyclohexene[1][3][6]
Molecular Formula	C6H9NO2[1][2][3][4]
Molecular Weight	127.14 g/mol [1][3][6]
InChI	InChI=1S/C6H9NO2/c8-7(9)6-4-2-1-3-5-6/h4H,1-3,5H2[1][2][3][5][6]
InChI Key	DJBRXNRKYAWTBL-UHFFFAOYSA-N[1][2][3][5][6]
Canonical SMILES	C1CCC(=CC1)--INVALID-LINK--[O-][1][3][6]
EC Number	219-883-0[4][6][7]
Synonyms	1-Nitro-1-cyclohexene, Cyclohexene, 1-nitro-, 1-Nitrocyclohex-1-ene[2][3][4][5][6]

Table 2: Physical and Chemical Properties of **1-Nitrocyclohexene**

Property	Value
Appearance	Colorless to pale yellow liquid[2]
Boiling Point	66-68 °C at 1.5 mmHg[4][7][8][9]
Density	1.127 g/mL at 25 °C[4][7][8][9]
Refractive Index	n <sub>20/D</sub> 1.505[4][7][8][9]
Flash Point	79 °C (174.2 °F) - closed cup[4][7]
Storage Temperature	2-8°C[4][7][8]
Solubility	Soluble in organic solvents, limited solubility in water[2]

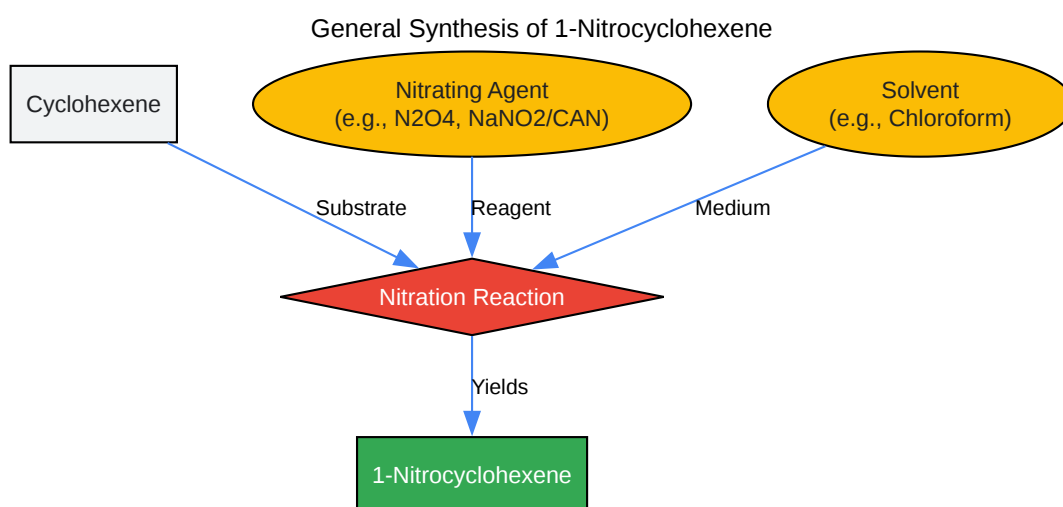
## Experimental Protocols

The synthesis of **1-Nitrocyclohexene** can be achieved through various methods, primarily involving the nitration of cyclohexene.

## General Synthesis via Nitration of Cyclohexene

A primary method for synthesizing **1-nitrocyclohexene** is through the nitration of cyclohexene. [1] This typically involves the use of strong nitrating agents, such as nitrogen dioxide, to introduce a nitro group onto the cyclohexene ring via electrophilic substitution.[1]

A specific, highly effective method involves the sonication of a chloroform solution containing cyclohexene, sodium nitrite (10 equivalents), cerium ammonium nitrate (2.0 equivalents), and acetic acid (12 equivalents) in a sealed tube.[1]



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*General synthesis pathway for **1-Nitrocyclohexene**.*

## Reaction with Ethyl Isocyanoacetate

**1-Nitrocyclohexene** is a reactant in the synthesis of other organic compounds. The following protocol describes its reaction with ethyl isocyanoacetate.

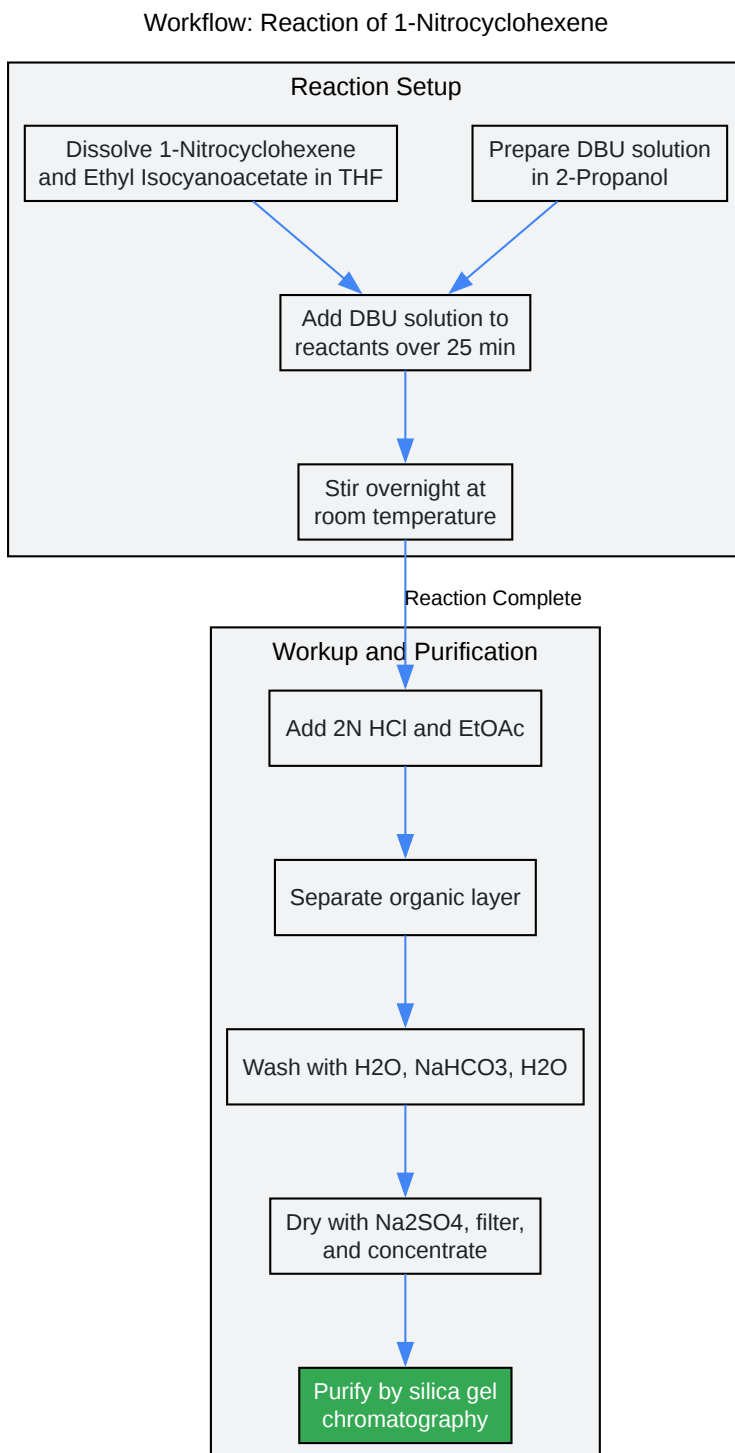
Materials:

- **1-Nitrocyclohexene** (5.0441 g, 39.67 mmol)
- Ethyl isocyanoacetate (4.3340 g, 37.16 mmol)
- 1,8-Diazabicyclo[5.4.0]-undec-7-ene (DBU) (6.2 mL, 41.5 mmol)
- Tetrahydrofuran (THF) (45 mL)
- 2-Propanol (45 mL)
- 2N HCl
- Ethyl acetate (EtOAc)
- Water (H<sub>2</sub>O)
- 5% Sodium Bicarbonate (NaHCO<sub>3</sub>)
- Sodium Sulfate (Na<sub>2</sub>SO<sub>4</sub>)

Procedure:

- A solution of 1,8-Diazabicyclo[5.4.0]-undec-7-ene in 2-propanol is added over approximately 25 minutes to a stirring solution of **1-nitrocyclohexene** and ethyl isocyanoacetate in THF. [\[10\]](#)
- The reaction mixture is stirred overnight at room temperature. [\[10\]](#)
- Following the reaction, 2N HCl and EtOAc are added. [\[10\]](#)
- The organic layer is separated and washed sequentially with H<sub>2</sub>O, 5% NaHCO<sub>3</sub>, and H<sub>2</sub>O. [\[10\]](#)
- The crude product is dried with Na<sub>2</sub>SO<sub>4</sub>, filtered, and concentrated. [\[10\]](#)

- Purification is performed by silica gel chromatography.[10]



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*Experimental workflow for the reaction of **1-Nitrocyclohexene**.*

## Applications in Synthesis

**1-Nitrocyclohexene** serves as a key intermediate in various organic syntheses, including the production of pharmaceuticals and agrochemicals.[1] Its reactivity in nucleophilic addition reactions makes it valuable for constructing more complex organic molecules.[1] For instance, it has been used in the preparation of substituted anilines through chemoselective hydrogenation catalyzed by gold nanoparticles.[7][8] Furthermore, it participates in cyclopentaannulation and [4 + 2] heterocyclization reactions.[4]

## Safety and Handling

**1-Nitrocyclohexene** is classified as an irritant and causes serious eye irritation.[1] It should be handled with appropriate personal protective equipment in a well-ventilated area. It is a combustible liquid and should be stored away from heat sources.[7] For disposal, follow local regulations for hazardous chemical waste.

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